

# Essential Safety and Operational Guide for 2,3-Difluoro-6-nitrophenol

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: 2,3-Difluoro-6-nitrophenol

Cat. No.: B104600

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This guide provides critical safety protocols and logistical procedures for the handling and disposal of **2,3-Difluoro-6-nitrophenol** (CAS No. 82419-26-9). Adherence to these guidelines is paramount for ensuring a safe laboratory environment and minimizing risks associated with this chemical.

## Hazard Identification and Classification

**2,3-Difluoro-6-nitrophenol** is a hazardous substance that poses significant health risks.<sup>[1][2]</sup> It is harmful if swallowed, inhaled, or in contact with skin.<sup>[1][2]</sup> It causes serious eye irritation, skin irritation, and may cause respiratory irritation.<sup>[1][2]</sup>

GHS Hazard Classification:

Hazard Class	Category
Acute Toxicity, Oral	Category 4
Acute Toxicity, Dermal	Category 4
Acute Toxicity, Inhalation	Category 4
Skin Corrosion/Irritation	Category 2
Serious Eye Damage/Eye Irritation	Category 2
Specific Target Organ Toxicity (Single Exposure)	Category 3 (Respiratory system)

Source: Fisher Scientific, PubChem[1][2]

Hazard Statements:

- H302: Harmful if swallowed.[2]
- H312: Harmful in contact with skin.[2]
- H332: Harmful if inhaled.[2]
- H315: Causes skin irritation.[2]
- H319: Causes serious eye irritation.[2]
- H335: May cause respiratory irritation.[2]

## Personal Protective Equipment (PPE)

Appropriate PPE must be worn at all times when handling **2,3-Difluoro-6-nitrophenol** to prevent exposure.

PPE Category	Item	Specifications
Eye and Face Protection	Safety Goggles/Face Shield	Chemical splash goggles are required. A face shield should be worn over safety glasses if there is a risk of splashing.[3][4]
Hand Protection	Chemical-Resistant Gloves	Nitrile or neoprene gloves are recommended.[3] Always inspect gloves for integrity before use.
Body Protection	Laboratory Coat	A flame-resistant lab coat should be worn and fully buttoned.[3] For potential body splashes, a butyl rubber or neoprene apron is advised.[5]
Respiratory Protection	Respirator	A NIOSH-approved N95 dust mask or higher is necessary, especially when engineering controls like a fume hood are insufficient to control exposure to dust or aerosols.[4][6]
Foot Protection	Closed-Toe Shoes	Sturdy, closed-toe shoes must be worn at all times in the laboratory.[3]

Source: BenchChem, Carl ROTH, Sigma-Aldrich, Environment, Health and Safety[3][4][5][6]

## Experimental Protocols: Handling and Disposal

### Handling Procedure:

- Preparation: Before handling, ensure all necessary PPE is worn correctly. Prepare the workspace in a well-ventilated area, preferably within a chemical fume hood.[3]

- Dispensing: Avoid the formation of dust and aerosols.[7] Use appropriate tools for transferring the chemical.
- During Use: Keep containers of **2,3-Difluoro-6-nitrophenol** tightly closed when not in use. [3] Avoid all personal contact, including inhalation of any dust or vapors.[3] Do not eat, drink, or smoke when using this product.[1]
- After Handling: Wash hands and any exposed skin thoroughly with soap and water after handling. Decontaminate all surfaces and equipment used.[3]

#### Spill and Emergency Procedures:

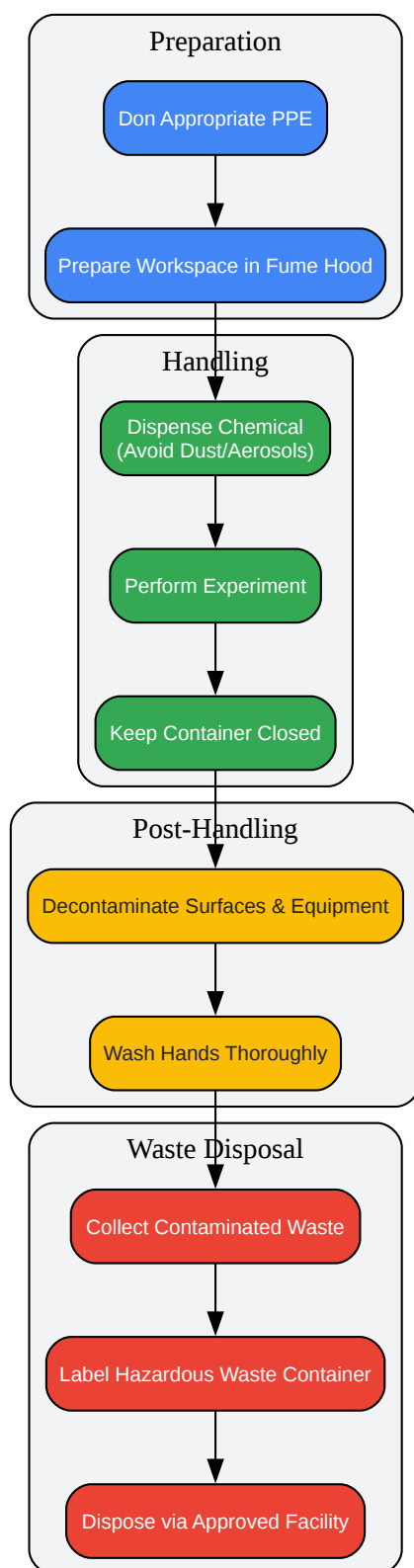
- Minor Spills:
  - Evacuate personnel from the immediate area.
  - Wear appropriate PPE, including respiratory protection.
  - Sweep up the solid material, avoiding dust generation, and place it into a suitable, labeled container for disposal.[1][8]
  - Clean the spill area with a suitable solvent and then wash with soap and water.
- Major Spills:
  - Evacuate the laboratory and alert emergency responders.
  - Prevent the spread of the spill and avoid contact with the material.
- First Aid:
  - Eye Contact: Immediately rinse with plenty of water, also under the eyelids, for at least 15 minutes. Get medical attention.[1]
  - Skin Contact: Wash off immediately with plenty of water for at least 15 minutes. Remove contaminated clothing. Get medical attention.[1]

- Inhalation: Remove to fresh air. If not breathing, give artificial respiration. If breathing is difficult, give oxygen. Get medical attention.[7]
- Ingestion: Do NOT induce vomiting. Never give anything by mouth to an unconscious person. Call a physician or poison control center immediately.[7]

#### Disposal Plan:

- Waste Collection: All waste materials contaminated with **2,3-Difluoro-6-nitrophenol**, including empty containers, used gloves, and disposable labware, must be collected in a designated and clearly labeled hazardous waste container.[3]
- Waste Segregation: Do not mix this waste with other waste streams.
- Disposal: Dispose of contents/container to an approved waste disposal plant in accordance with local, state, and federal regulations.[1]

## Operational Workflow



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Caption: Workflow for handling **2,3-Difluoro-6-nitrophenol**.

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Address: 3281 E Guasti Rd

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Phone: (601) 213-4426

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